

Application Note and Protocol for the Preparation of Dolutegravir-d5 Stock Solutions

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Compound of Interest

Compound Name: Dolutegravir-d5

Cat. No.: B10788533

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Dolutegravir-d5 is a deuterated stable isotope-labeled internal standard for the quantification of Dolutegravir in biological matrices using mass spectrometry-based assays such as GC- or LC-MS.[1][2] Dolutegravir is a potent inhibitor of HIV integrase, crucial in the treatment of HIV-1 infection.[1] Accurate quantification of Dolutegravir is essential for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence studies. The use of a stable isotope-labeled internal standard like **Dolutegravir-d5** is the gold standard for correcting for matrix effects and variations in sample processing, thereby ensuring the accuracy and precision of the analytical method.

This document provides a detailed standard operating procedure for the preparation of **Dolutegravir-d5** stock solutions, including information on its solubility, recommended storage conditions, and a step-by-step protocol for its preparation.

Physicochemical Properties of Dolutegravir-d5

Property	Value
CAS Number	2249814-82-0[1][3][4]
Molecular Formula	C ₂₀ H ₁₄ D ₅ F ₂ N ₃ O ₅ [1][2]
Molecular Weight	424.4 g/mol [1][2]

Solubility Data

The solubility of **Dolutegravir-d5** in various organic solvents is summarized below. It is important to select an appropriate solvent to ensure complete dissolution and stability of the stock solution.^[1]

Solvent	Solubility
Dimethylformamide (DMF)	5 mg/mL ^{[1][2]}
Dimethyl sulfoxide (DMSO)	2.5 mg/mL ^{[1][2]}
Ethanol	Slightly Soluble ^{[1][2]}
Methanol	Freely Soluble (for Dolutegravir sodium) ^[5]

Note: For maximum solubility in aqueous buffers, it is recommended to first dissolve the compound in DMF and then dilute with the aqueous buffer of choice. Aqueous solutions are not recommended for storage for more than one day.^[6]

Recommended Storage and Stability

Proper storage of stock solutions is critical to maintain their integrity and ensure the accuracy of experimental results.

Storage Condition	Recommended Duration
Solid Form	Store at -20°C for up to 4 years. ^[2]
Stock Solution at -20°C	Use within 1 month. ^[1]
Stock Solution at -80°C	Use within 6 months. ^[1]

To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the stock solution into single-use vials before storage.^[1]

Experimental Protocol: Preparation of a 1 mg/mL Dolutegravir-d5 Stock Solution

This protocol describes the preparation of a 1 mg/mL stock solution of **Dolutegravir-d5** in DMSO. This concentration is a common starting point for creating calibration standards and quality control samples for bioanalytical methods.^[7]

Materials and Equipment:

- **Dolutegravir-d5** solid powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath

Procedure:

- **Equilibration:** Before opening, allow the vial of **Dolutegravir-d5** to equilibrate to room temperature for at least 15-20 minutes to prevent condensation of moisture on the compound.
- **Weighing:** Accurately weigh 1 mg of **Dolutegravir-d5** powder using an analytical balance and transfer it to a clean, appropriately labeled microcentrifuge tube or vial.
- **Solvent Addition:** Using a calibrated micropipette, add 1 mL of anhydrous DMSO to the vial containing the **Dolutegravir-d5** powder.
- **Dissolution:**
 - Cap the vial securely and vortex for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the solid has dissolved.

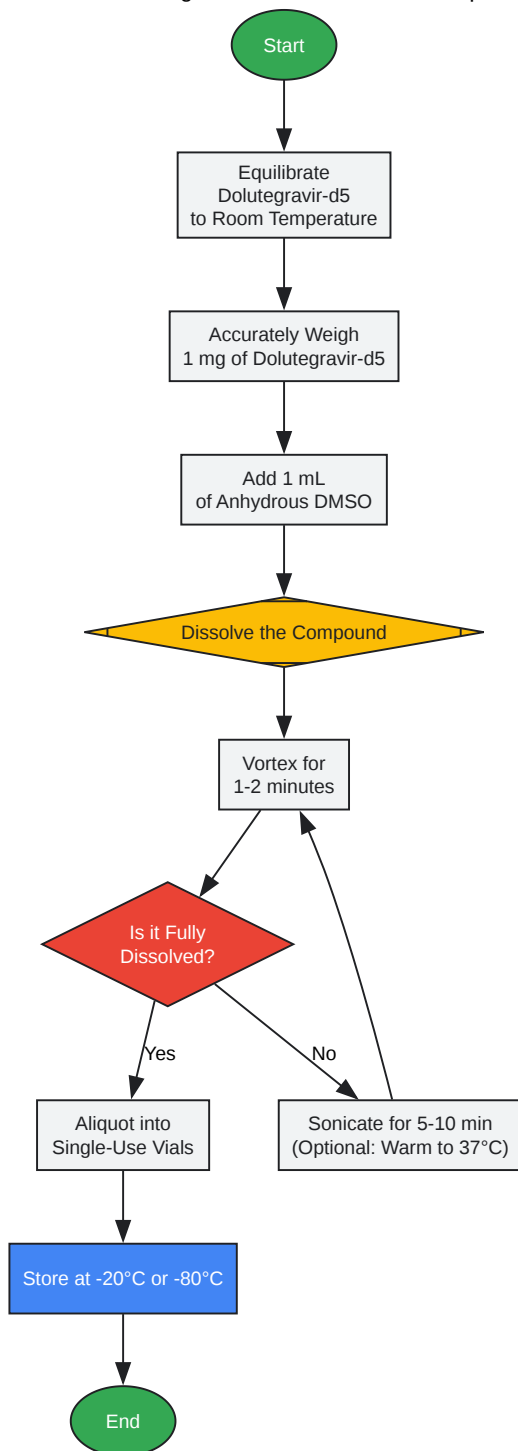
- If the solid is not fully dissolved, sonicate the vial in an ultrasonic bath for 5-10 minutes.[\[1\]](#)
To further aid solubility, the tube can be gently warmed to 37°C before sonication.[\[1\]](#)
- Aliquoting and Storage:
 - Once the **Dolutegravir-d5** is completely dissolved, aliquot the 1 mg/mL stock solution into smaller, single-use volumes (e.g., 50 µL) in clearly labeled microcentrifuge tubes.
 - Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#)

Preparation of Working Solutions:

Working solutions for calibration curves and quality control samples can be prepared by serially diluting the 1 mg/mL stock solution with an appropriate solvent, such as a mixture of acetonitrile and water (50:50 v/v) or methanol and water (50:50 v/v).[\[7\]](#)

Workflow Diagram

Workflow for Dolutegravir-d5 Stock Solution Preparation

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Caption: Experimental workflow for preparing **Dolutegravir-d5** stock solutions.

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References

- 1. glpbio.com [glpbio.com]
- 2. caymanchem.com [caymanchem.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. clearsynth.com [clearsynth.com]
- 5. jgtps.com [jgtps.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
- 7. Development and validation of an LC-MS/MS assay for the quantification of dolutegravir extracted from human hair - PMC [pmc.ncbi.nlm.nih.gov]
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